

Strategic Sourcing & Application Guide: 2-Chloro-5-iodo-1-methyl-1H-imidazole

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Compound of Interest

Compound Name: *2-Chloro-5-iodo-1-methyl-1H-imidazole*

CAS No.: *1824340-79-5*

Cat. No.: *B3380145*

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CAS: 23596-28-3 | Formula: C₄H₄ClIN₂ | M.W.: 242.45 g/mol

Part 1: Executive Technical Summary

2-Chloro-5-iodo-1-methyl-1H-imidazole is a high-value bifunctional heterocyclic scaffold used primarily in the synthesis of polysubstituted imidazoles for pharmaceutical applications. Its structural uniqueness lies in its orthogonal reactivity profile: the C5-iodine and C2-chlorine atoms possess distinct electrophilic susceptibilities, allowing for controlled, sequential functionalization.

For drug development professionals, this compound serves as a critical "linchpin" intermediate. It enables the rapid construction of libraries where the C5 position can be modified via mild palladium-catalyzed cross-couplings (Suzuki, Sonogashira), leaving the C2-chlorine intact for subsequent nucleophilic aromatic substitution (S_NAr) or harsher cross-coupling conditions.

Part 2: Commercial Supplier Landscape

Sourcing this intermediate requires distinguishing between "catalog aggregators" (who drop-ship) and "primary manufacturers" (who control the batch synthesis). For medicinal chemistry campaigns requiring <10g, speed is paramount. For process development (>100g), batch consistency and impurity profiling (specifically de-iodinated byproducts) are critical.

Tier 1: Primary Stocking Vendors (High Reliability)

These vendors typically hold physical stock and provide internal QC data.

Supplier	Type	Est. Purity	Pack Sizes	Primary Utility
Combi-Blocks	Manufacturer	>97%	1g - 100g	Best balance of price/speed for discovery chem.
Enamine	Building Block Specialist	>95%	100mg - 10g	Ideal for accessing related analogs simultaneously.
Fluorochem	Distributor/Stockist	>98%	1g - 25g	Strong EU logistics; reliable CoA data.
Apollo Scientific	Distributor	>97%	1g - 50g	Reliable sourcing for UK/EU-based labs.

Tier 2: Global Aggregators

Use these for consolidated purchasing, but expect longer lead times as they often source from Tier 1.

- MilliporeSigma (Sigma-Aldrich): High trust, but often highest price per gram.
- Fisher Scientific: Sourced via third-party partnerships.

Strategic Sourcing Protocol

Warning: A common impurity in this material is 2-chloro-1-methylimidazole (lacking iodine), resulting from incomplete iodination during synthesis.

- Directive: When ordering >10g, explicitly request a batch-specific H-NMR to confirm the integration ratio of the C4-proton vs. the N-Methyl group.

Part 3: Quality Control & Validation (Self-Validating System)

Upon receipt of the material, do not rely solely on the Certificate of Analysis (CoA). Perform the following "Gatekeeper" checks to validate the material before introducing it into a synthesis workflow.

A. Identity Validation (¹H-NMR)

The structure is simple, making NMR the definitive identity check.

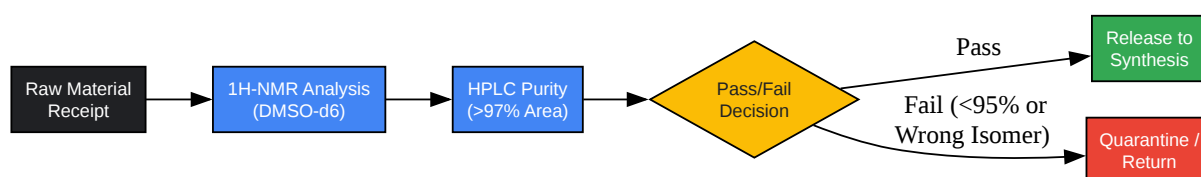
- Solvent: DMSO-d₆ or CDCl₃[1]
- Key Signals:
 - N-Methyl Group: A sharp singlet (3H) typically appearing between 3.60 – 3.75 ppm.
 - C4-Proton: A sharp singlet (1H) appearing in the aromatic region, typically 7.10 – 7.30 ppm.
- Pass Criteria: Integration ratio must be exactly 3:1.
- Fail Flag: Any additional singlets in the aromatic region suggest the presence of regioisomers (4-iodo vs 5-iodo) or unreacted starting material.

B. Purity Validation (HPLC)

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μm, 4.6 x 100 mm).
- Mobile Phase:
 - A: Water + 0.1% Formic Acid

- B: Acetonitrile + 0.1% Formic Acid
- Gradient: 5% B to 95% B over 8 minutes.
- Detection: UV at 254 nm (aromatic) and 220 nm (amide/amine absorption).
- Retention Logic: The target (Iodo-Chloro) is significantly more lipophilic than the non-iodinated precursor. Expect the impurity to elute much earlier.

QC Workflow Diagram



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Caption: Figure 1. Self-validating Quality Control workflow for incoming halo-imidazole scaffolds.

Part 4: Technical Application Guide

The primary value of **2-Chloro-5-iodo-1-methyl-1H-imidazole** is its ability to undergo sequential orthogonal functionalization.

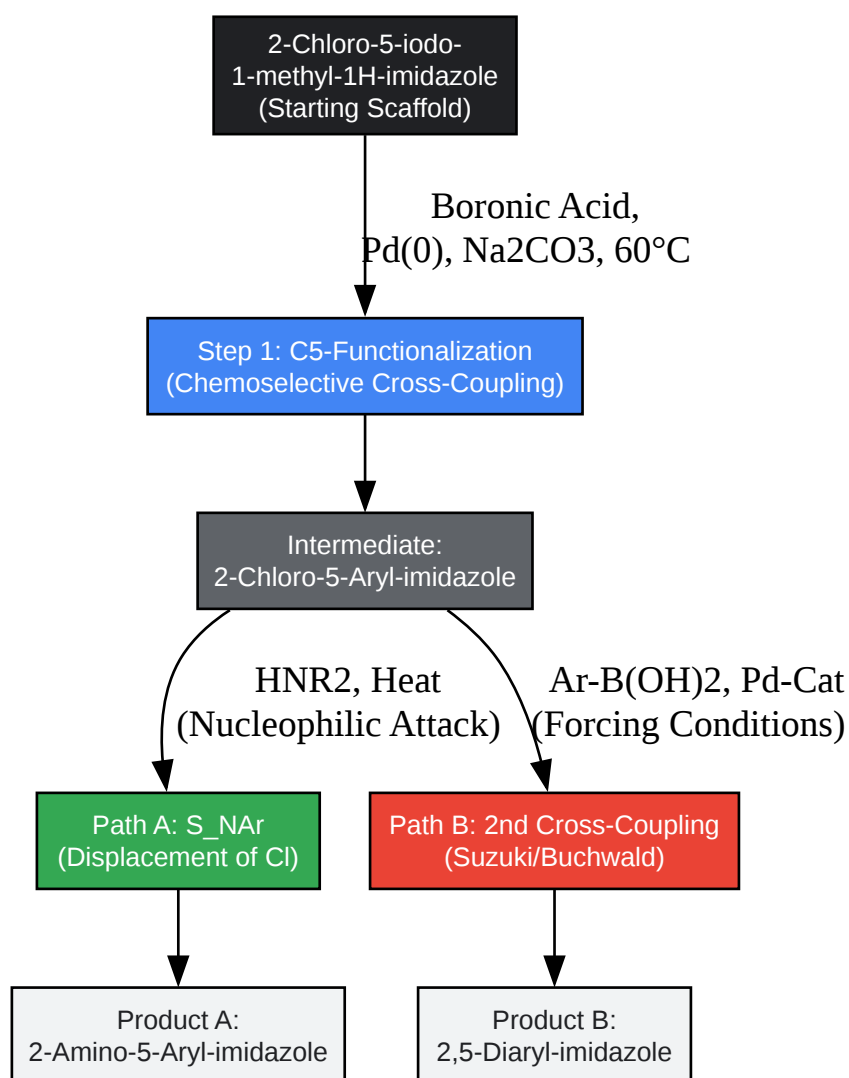
The Reactivity Hierarchy

- Position 5 (C-I Bond): The C-I bond is significantly weaker and more polarized than the C-Cl bond. It undergoes oxidative addition with Palladium(0) rapidly.
 - Reaction Type: Suzuki-Miyaura, Stille, Sonogashira, Negishi.
 - Conditions: Mild (Room Temp to 60°C), Pd(PPh₃)₄ or Pd(dppf)Cl₂.
- Position 2 (C-Cl Bond): The C-Cl bond is flanked by two nitrogen atoms, making the C2 position electron-deficient.

- Reaction Type: Nucleophilic Aromatic Substitution (S_NAr) with amines/thiols, or forcing Pd-catalyzed coupling.
- Conditions: Harsh (High Temp, Strong Base), or specialized ligands (e.g., Buchwald precatalysts).

Synthesis Workflow: Sequential Library Generation

This workflow demonstrates how to use the scaffold to create a library of 2,5-disubstituted imidazoles.



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Caption: Figure 2. Orthogonal reaction pathway exploiting the reactivity difference between C5-Iodine and C2-Chlorine.[2]

Experimental Protocol: Representative Suzuki Coupling (Step 1)

To selectively react the Iodine while preserving the Chlorine.

- Setup: Charge a reaction vial with **2-Chloro-5-iodo-1-methyl-1H-imidazole** (1.0 eq), Aryl Boronic Acid (1.1 eq), and Pd(dppf)Cl₂·DCM (0.05 eq).
- Solvent: Add degassed Dioxane:Water (4:1 ratio).
- Base: Add Na₂CO₃ (2.0 eq).
- Reaction: Stir at 50–60°C for 4–6 hours. Note: Do not exceed 80°C to avoid activating the C-Cl bond.
- Workup: Dilute with EtOAc, wash with brine. Dry over Na₂SO₄.
- Purification: Silica gel chromatography (Hexane/EtOAc). The product (2-Chloro-5-aryl...) will elute later than the de-iodinated byproduct but earlier than bis-coupled material.

References

- National Center for Biotechnology Information (2024). PubChem Compound Summary for CID 126971295, **2-Chloro-5-iodo-1-methyl-1H-imidazole**. Retrieved from [\[Link\]](#)
- Bellina, F., & Rossi, R. (2010). Regioselective functionalization of the imidazole ring via transition metal-catalyzed cross-coupling reactions. *Chemical Reviews*. (Contextual grounding for haloimidazole reactivity).
- Organic Chemistry Portal. Synthesis of Imidazoles. Retrieved from [\[Link\]](#)

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. 2-Chloro-5-iodo-1H-benzo\[d\]imidazol-6-amine|CAS 142356-55-6 \[benchchem.com\]](#)
- To cite this document: BenchChem. [Strategic Sourcing & Application Guide: 2-Chloro-5-iodo-1-methyl-1H-imidazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3380145/docs#strategic-sourcing-application-guide-2-chloro-5-iodo-1-methyl-1h-imidazole\]](https://www.benchchem.com/product/b3380145/docs#strategic-sourcing-application-guide-2-chloro-5-iodo-1-methyl-1h-imidazole)

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